

1-Acetylpiriperidine: A Comprehensive Technical Guide for Drug Discovery and Development

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Compound of Interest

Compound Name: 1-Acetylpiriperidine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Acetylpiriperidine, an N-acylpiriperidine derivative, is a versatile building block in organic synthesis, particularly within the pharmaceutical industry.^[1] Its unique structure, combining a piperidine ring with an acetyl group at the nitrogen atom, imparts a balance of hydrophilic and lipophilic properties, making it a valuable intermediate in the synthesis of a wide range of complex molecules and pharmaceutical compounds.^{[1][2]} Piperidine and its derivatives are integral to the development of numerous therapeutics, targeting conditions from neurological disorders to cancer.^{[1][3]} This technical guide provides an in-depth overview of **1-Acetylpiriperidine**, including its chemical and physical properties, detailed synthesis protocols, spectroscopic data, and its role as a precursor in the development of bioactive molecules.

Chemical and Physical Properties

1-Acetylpiriperidine is a colorless to pale yellow liquid with a characteristic odor.^[2] The presence of the polar amide functionality and the nonpolar piperidine ring gives the molecule an amphiphilic character, influencing its solubility and reactivity.^[1]

Table 1: General Properties of 1-Acetylpiriperidine

Property	Value	Reference(s)
IUPAC Name	1-(Piperidin-1-yl)ethan-1-one	[1] [4]
Synonyms	N-Acetyl piperidine, Acetyl piperidine	[1] [2]
CAS Number	618-42-8	[1]
Molecular Formula	C ₇ H ₁₃ NO	[1] [2]
Molecular Weight	127.18 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]

Table 2: Physical and Chemical Data of 1-Acetyl piperidine

Property	Value	Reference(s)
Boiling Point	226 °C	[5]
Melting Point	-13.4 °C	[5]
Density	0.003 g/cm ³ (Likely a typo in source, should be closer to 1 g/cm ³)	[5]
Flash Point	97 °C	[5]
pKa	-0.41 ± 0.20 (Predicted)	[1]
Log S (Water Solubility)	-0.99 (Molar concentration)	[1]
Solubility	Soluble in chloroform, ethanol, dimethyl sulfoxide. Limited solubility in hexane.	[1] [2]

Synthesis of 1-Acetyl piperidine

The most common methods for synthesizing **1-Acetyl piperidine** involve the N-acetylation of piperidine. This is typically achieved using acetylating agents such as acetic anhydride or

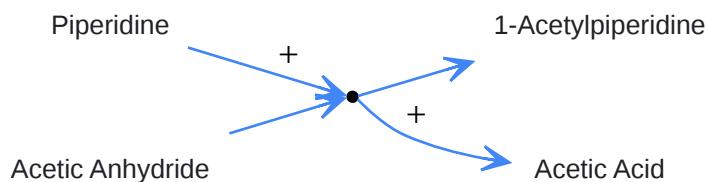
acetyl chloride.[\[1\]](#)

Experimental Protocols

Method 1: Acetylation using Acetic Anhydride

This method is a widely used procedure for the N-acetylation of secondary amines.

- Reaction Scheme:



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Acetylation of Piperidine with Acetic Anhydride.

- Materials:

- Piperidine
- Acetic anhydride
- Base (e.g., pyridine or triethylamine, optional but recommended)
- Anhydrous solvent (e.g., dichloromethane or diethyl ether)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

- Procedure:

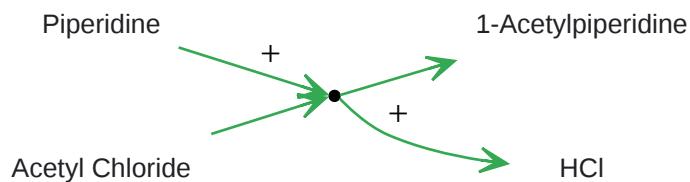
- In a round-bottom flask, dissolve piperidine in an anhydrous solvent.

- If using a base, add it to the solution.
- Cool the mixture in an ice bath.
- Slowly add acetic anhydride dropwise to the cooled solution with continuous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC).
- Quench the reaction by adding water or a saturated solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., dichloromethane).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the organic solvent under reduced pressure to obtain the crude product.
- Purify the crude **1-Acetylpiriperidine** by distillation.[\[1\]](#)

Method 2: Acetylation using Acetyl Chloride

This method offers higher reactivity but requires more stringent anhydrous conditions to prevent hydrolysis of the acetyl chloride.[\[1\]](#)

- Reaction Scheme:



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Acetylation of Piperidine with Acetyl Chloride.

- Materials:

- Piperidine
- Acetyl chloride
- Anhydrous aprotic solvent (e.g., dichloromethane)
- A suitable base (e.g., triethylamine or pyridine) to neutralize the HCl byproduct.
- Water
- Brine
- Anhydrous sodium sulfate

- Procedure:

- Dissolve piperidine and a base (e.g., triethylamine) in an anhydrous aprotic solvent in a flask under an inert atmosphere.
- Cool the mixture to 0 °C in an ice bath.
- Add acetyl chloride dropwise to the stirred solution, maintaining the temperature below 10 °C.
- After the addition, allow the reaction to proceed at room temperature until completion.
- Work-up the reaction by washing with water, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate.
- After filtration, remove the solvent in vacuo.
- The resulting crude product can be purified by distillation under reduced pressure.[\[1\]](#)

Spectroscopic Data

Spectroscopic analysis is crucial for the characterization and purity assessment of **1-Acetylpiriperidine**.

Table 3: Spectroscopic Data for 1-Acetylpiriperidine

Technique	Data	Reference(s)
¹ H NMR	Chemical shifts (δ) are observed for the protons of the acetyl group and the piperidine ring.	[4][6]
¹³ C NMR	Signals corresponding to the carbonyl carbon, the methyl carbon of the acetyl group, and the carbons of the piperidine ring are observed.	[7][8]
IR Spectroscopy	A characteristic strong absorption band for the amide carbonyl (C=O) stretch is observed.	[9]
Mass Spectrometry	The molecular ion peak [M] ⁺ and characteristic fragmentation patterns are observed.	[4][10]

Applications in Drug Development

1-Acetylpiriperidine serves as a key intermediate in the synthesis of various pharmaceutical compounds.[1] The piperidine scaffold is a privileged structure in medicinal chemistry, and its N-acetylation can modulate physicochemical properties such as polarity, solubility, and basicity, which in turn can influence the pharmacokinetic and pharmacodynamic profiles of a drug candidate.[3]

Role as a Synthetic Intermediate

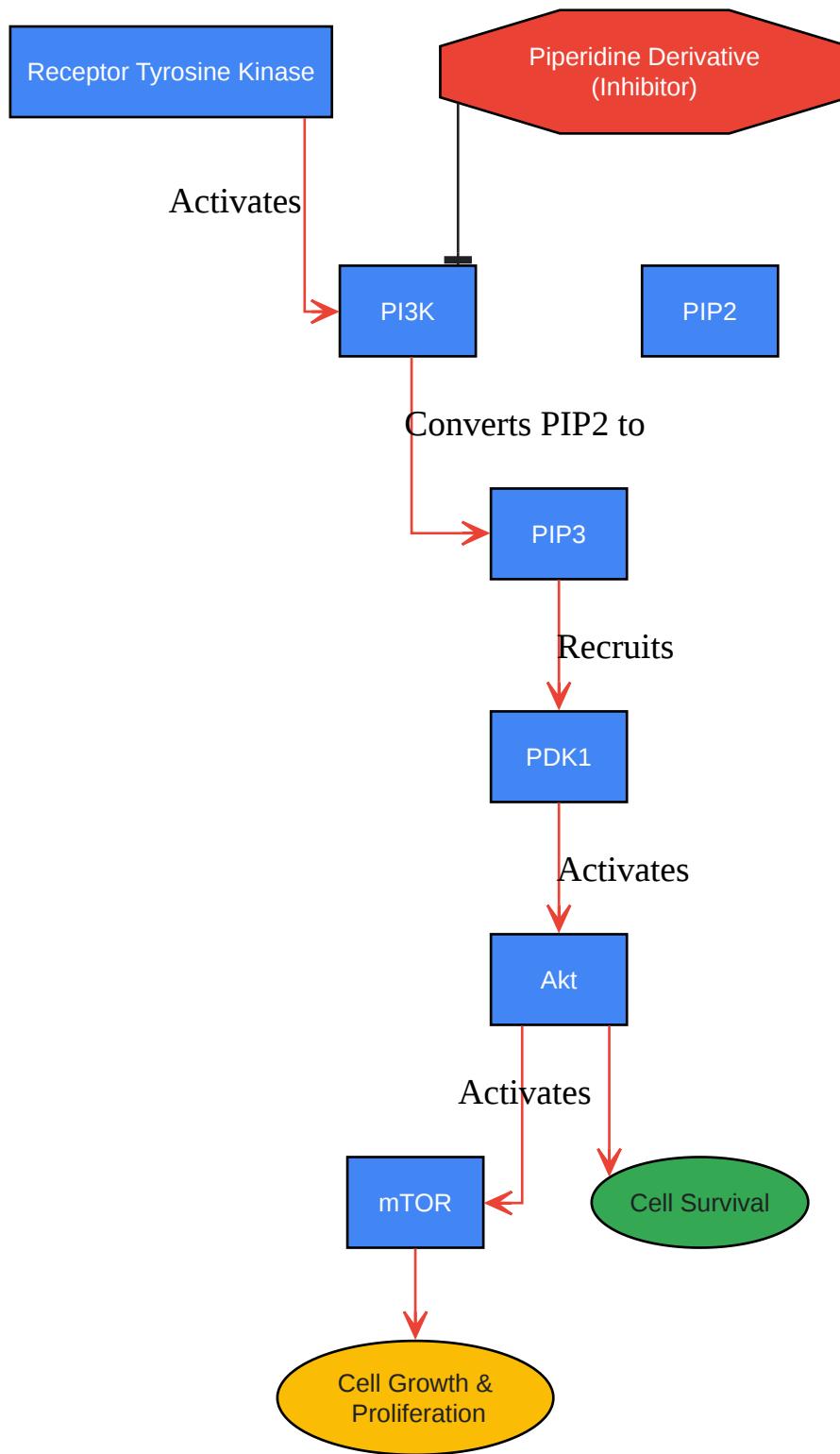
1-Acetyl piperidine is utilized in the preparation of more complex molecules, including those with potential therapeutic activities. For instance, it is a reactant in the synthesis of benzopyranones and pyrimidoisoquinolinones, which have shown inhibitory activity against DNA-dependent protein kinase (DNA-PK), a target in cancer therapy.[11]

Biological Activity of N-Acylpiperidine Derivatives

While there is limited information on the specific mechanism of action of **1-Acetyl piperidine** itself in biological systems, the broader class of piperidine derivatives exhibits a wide range of pharmacological activities.[1][12] These activities are often attributed to their ability to interact with various biological targets, including G-protein coupled receptors, enzymes, and ion channels.

Representative Signaling Pathway

Piperidine derivatives have been shown to modulate key signaling pathways implicated in cancer, such as the PI3K/Akt and NF-κB pathways.[12] The diagram below illustrates a simplified representation of the PI3K/Akt signaling pathway, which is a common target for anticancer drug development. The inhibition of this pathway by certain piperidine derivatives can lead to decreased cell proliferation and survival.



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Simplified PI3K/Akt signaling pathway targeted by some piperidine derivatives.

Conclusion

1-Acetyl piperidine is a fundamental N-acylpiperidine derivative with significant applications in organic synthesis and drug discovery. Its well-defined chemical and physical properties, coupled with straightforward synthetic protocols, make it a readily accessible and versatile building block. For researchers and scientists in drug development, a thorough understanding of **1-Acetyl piperidine**'s characteristics and reactivity is essential for its effective utilization in the design and synthesis of novel therapeutic agents. Further exploration of the biological activities of its more complex derivatives will continue to be a promising area of research.

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